

# Application of Hexatriacontane-d74 in Food Contact Material Migration Studies

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|----------------------|---------------------|-----------|
| Compound Name:       | Hexatriacontane-d74 |           |
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#### Introduction

The migration of substances from food contact materials (FCMs) into food is a critical aspect of food safety assessment. Among the potential migrants, mineral oil hydrocarbons (MOH), which are complex mixtures of mineral oil saturated hydrocarbons (MOSH) and mineral oil aromatic hydrocarbons (MOAH), have drawn significant attention due to their potential health risks. Accurate quantification of MOSH migration is essential to ensure compliance with regulatory limits and to safeguard consumer health.

This application note describes a detailed protocol for the use of **Hexatriacontane-d74** as an internal standard in migration studies of high molecular weight MOSH from food contact materials. The use of a deuterated internal standard, such as **Hexatriacontane-d74**, is a robust analytical approach that corrects for analyte losses during sample preparation and instrumental analysis, thereby improving the accuracy and reliability of the quantification of its non-deuterated analogue, hexatriacontane, a representative compound for high molecular weight, long-chain alkanes.

## **Principle**

Migration testing is performed by exposing the food contact material to a food simulant under controlled conditions of time and temperature that mimic the intended use. After exposure, the food simulant is analyzed to determine the concentration of migrated substances.



In this protocol, **Hexatriacontane-d74** is added as an internal standard to the food simulant extract prior to instrumental analysis by Gas Chromatography-Mass Spectrometry (GC-MS). By comparing the peak area of the target analyte (native hexatriacontane) to the peak area of the deuterated internal standard, precise and accurate quantification can be achieved through isotope dilution mass spectrometry principles. Hexatriacontane (C36H74) is a long-chain n-alkane, and its deuterated form, **Hexatriacontane-d74** (C36D74), exhibits nearly identical chemical and physical properties, making it an ideal internal standard.

## **Materials and Reagents**

- Food Contact Material (FCM) sample
- Food Simulants:
  - Ethanol (95% v/v in water) for fatty foods
  - Isooctane as a fatty food simulant alternative
  - Other relevant food simulants as required by regulations (e.g., 10% ethanol, 3% acetic acid)
- Solvents (High Purity, for GC analysis):
  - n-Hexane
  - Dichloromethane
- Internal Standard:
  - Hexatriacontane-d74 (CAS No. 16416-34-5) solution (e.g., 10 μg/mL in a suitable solvent like hexane or toluene).
- Calibration Standard:
  - Hexatriacontane (CAS No. 630-06-8) standard solutions of varying concentrations.[1]
- Anhydrous Sodium Sulfate



• Glassware: Volumetric flasks, pipettes, vials with PTFE-lined caps.

# Experimental Protocol Migration Test

- Sample Preparation: Cut the FCM sample into appropriate dimensions (e.g., 1 dm<sup>2</sup>).
- Migration Cell Setup: Place the FCM sample in a migration cell or immerse it in a known volume of the selected food simulant. A surface area to volume ratio of 6 dm<sup>2</sup>/L is commonly used.
- Migration Conditions: Perform the migration test under conditions that simulate the intended use of the FCM. For example, for long-term storage at room temperature, testing might be conducted at 40°C for 10 days.
- Blank Sample: Prepare a blank sample containing only the food simulant and subject it to the same conditions as the test sample.

#### **Sample Extraction and Preparation**

- Extraction: After the migration period, remove the FCM from the simulant.
- Internal Standard Spiking: Add a known amount of the **Hexatriacontane-d74** internal standard solution to an aliquot of the food simulant. For example, add 100 μL of a 10 μg/mL solution to 10 mL of the simulant to achieve a concentration of 100 ng/mL.
- Liquid-Liquid Extraction (for aqueous simulants):
  - Transfer the spiked simulant to a separatory funnel.
  - Add an appropriate volume of n-hexane (e.g., 2 x 10 mL).
  - Shake vigorously for 2 minutes and allow the layers to separate.
  - Collect the organic (upper) layer.
- Solvent Evaporation (for fatty simulants like isooctane or ethanol): The simulant can often be directly concentrated or, in the case of 95% ethanol, subjected to a liquid-liquid extraction



after dilution with water.

- Drying and Concentration: Dry the collected organic extract by passing it through anhydrous sodium sulfate. Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Transfer: Transfer the final extract into a GC vial for analysis.

### **GC-MS** Analysis

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS).
- GC Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 μm film thickness), is suitable for the analysis of long-chain alkanes.
- Injection: 1 μL of the final extract is injected in splitless mode.
- GC Conditions (Example):
  - Inlet Temperature: 280°C
  - Oven Temperature Program:
    - Initial temperature: 80°C, hold for 1 min
    - Ramp 1: 15°C/min to 320°C
    - Hold at 320°C for 15 min
  - Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity.
  - Ions to Monitor:



- Hexatriacontane (C36H74): Quantifier ion m/z 57, Qualifier ions m/z 71, 85.[2][3][4]
- Hexatriacontane-d74 (C36D74): Quantifier ion m/z 66 (corresponding to CD3(CD2)n+ fragments), Qualifier ions m/z 80, 94. (Note: Specific fragment ions for the deuterated standard should be confirmed by direct infusion or injection of the standard solution).

MS Source Temperature: 230°C

• MS Quadrupole Temperature: 150°C

#### **Data Presentation**

The results of the migration study should be presented in a clear and concise manner. A tabular format is recommended for easy comparison of data.

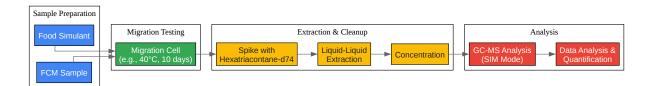
| Parameter                                   | Food Simulant: 95% Ethanol | Food Simulant: Isooctane |
|---|----------------------------|--------------------------|
| Migration Conditions                        | 40°C for 10 days           | 20°C for 2 days          |
| Internal Standard<br>Concentration          | 100 ng/mL                  | 100 ng/mL                |
| Hexatriacontane Peak Area                   | 45,000                     | 62,000                   |
| Hexatriacontane-d74 Peak<br>Area            | 50,000                     | 51,000                   |
| Calculated Concentration in Extract (ng/mL) | 90                         | 121.6                    |
| Migration Level (mg/kg food simulant)       | 0.54                       | 0.73                     |
| Recovery (%)                                | 95%                        | 98%                      |

(Note: The data presented in this table is for illustrative purposes only and does not represent actual experimental results.)

## Visualization of Experimental Workflow



The following diagram illustrates the key steps in the migration study protocol.



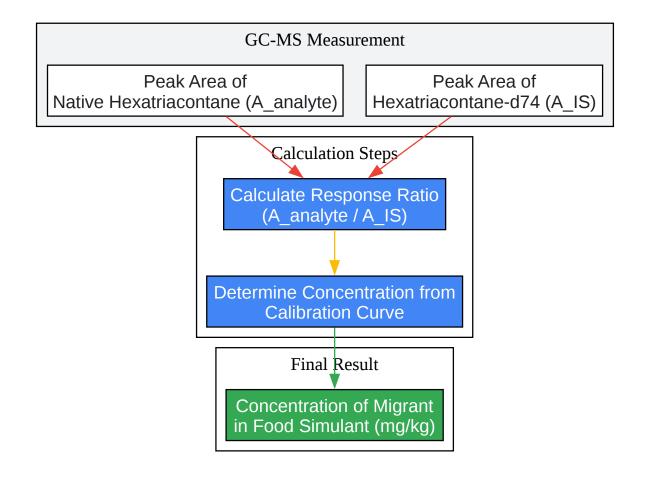
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Caption: Experimental workflow for FCM migration testing using Hexatriacontane-d74.

## **Logical Relationship of Quantification**

The diagram below outlines the logical relationship for the quantification of the migrant using the internal standard.





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Caption: Logic diagram for quantification using an internal standard.

#### **Conclusion**

The use of **Hexatriacontane-d74** as an internal standard provides a reliable and accurate method for the quantification of high molecular weight MOSH compounds migrating from food contact materials. The detailed protocol and analytical parameters provided in this application note serve as a valuable resource for researchers and scientists in the field of food safety and drug development to ensure the quality and safety of food packaging.

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#### References

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